

# Acetaldehyde, 2,4-dinitrophenylhydrazone

## chemical structure and IUPAC name

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### Compound of Interest

Compound Name: *Acetaldehyde, 2,4-dinitrophenylhydrazone*

Cat. No.: *B131636*

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## Acetaldehyde 2,4-Dinitrophenylhydrazone: A Technical Guide

This technical guide provides a comprehensive overview of acetaldehyde 2,4-dinitrophenylhydrazone, a chemical compound crucial for the detection and quantification of acetaldehyde. This derivative is formed through a condensation reaction between acetaldehyde and 2,4-dinitrophenylhydrazine (DNPH).[1] The formation of this stable, crystalline hydrazone with a characteristic color makes it a widely used standard in analytical chemistry, particularly in environmental, biological, and industrial sample analysis.[1]

### Chemical Identity

- IUPAC Name: N-[(E)-ethylideneamino]-2,4-dinitroaniline[2]
- Other Names: Acetaldehyde, (2,4-dinitrophenyl)hydrazone; Ethanal 2,4-dinitrophenylhydrazone[3]
- CAS Number: 1019-57-4[2][3]
- Molecular Formula: C<sub>8</sub>H<sub>8</sub>N<sub>4</sub>O<sub>4</sub>[2][3][4]

### Chemical Structure

Caption: Chemical structure of Acetaldehyde 2,4-dinitrophenylhydrazone.

## Physicochemical Data

The following table summarizes the key quantitative properties of acetaldehyde 2,4-dinitrophenylhydrazone.

Property	Value	Reference(s)
Molecular Weight	224.17 g/mol	[4][5]
Melting Point	165-168 °C	
Appearance	Light yellow to brown powder or crystals	
Purity (Assay)	≥98% - 99%	[4]
Storage Temperature	Room temperature or 2-8°C	

## Experimental Protocols

The synthesis of acetaldehyde 2,4-dinitrophenylhydrazone is a standard procedure in organic analytical chemistry, often referred to as Brady's test. It involves the preparation of a derivatizing agent followed by the condensation reaction with the acetaldehyde sample.

This reagent is a solution of 2,4-dinitrophenylhydrazine in an acidified alcohol medium.

Materials:

- 2,4-dinitrophenylhydrazine (DNPH)
- Concentrated Sulfuric Acid (H<sub>2</sub>SO<sub>4</sub>) or Phosphoric Acid (H<sub>3</sub>PO<sub>4</sub>)
- Acetonitrile or 95% Ethanol
- Deionized Water
- Volumetric flask (100 mL), Beaker, Weigh boat

Procedure (Acidified Acetonitrile Method):[\[6\]](#)

- Weigh 0.09 g of 2,4-dinitrophenylhydrazine powder using a weigh boat.[\[6\]](#)
- Carefully transfer the DNPH powder to a clean, dry 100 mL volumetric flask.[\[6\]](#)
- In a fume hood, add approximately 70 mL of acetonitrile to the volumetric flask.[\[6\]](#)
- Add 1.0 mL of concentrated phosphoric acid to the flask.[\[6\]](#)
- Fill the flask to the 100 mL mark with acetonitrile.[\[6\]](#)
- Seal the flask and mix by inversion until the DNPH is completely dissolved. The resulting solution is a 0.9 g/L DNPH stock in 1.0% phosphoric acid in acetonitrile.[\[6\]](#)

Procedure (Acidified Ethanol Method):[\[7\]](#)

- Place 3 grams of 2,4-dinitrophenylhydrazine, 20 mL of water, and 70 mL of 95% ethanol in a 125-mL Erlenmeyer flask.[\[7\]](#)
- Cool the mixture in an ice bath while stirring.[\[7\]](#)
- Once the temperature reaches 10 °C, slowly add 10 mL of concentrated sulfuric acid.[\[7\]](#)
- Stir the resulting yellow-brown solution. This reagent is stable for approximately 10 uses if stored properly.[\[7\]](#)

This protocol details the derivatization of an acetaldehyde sample for subsequent analysis, such as by High-Performance Liquid Chromatography (HPLC).

Materials:

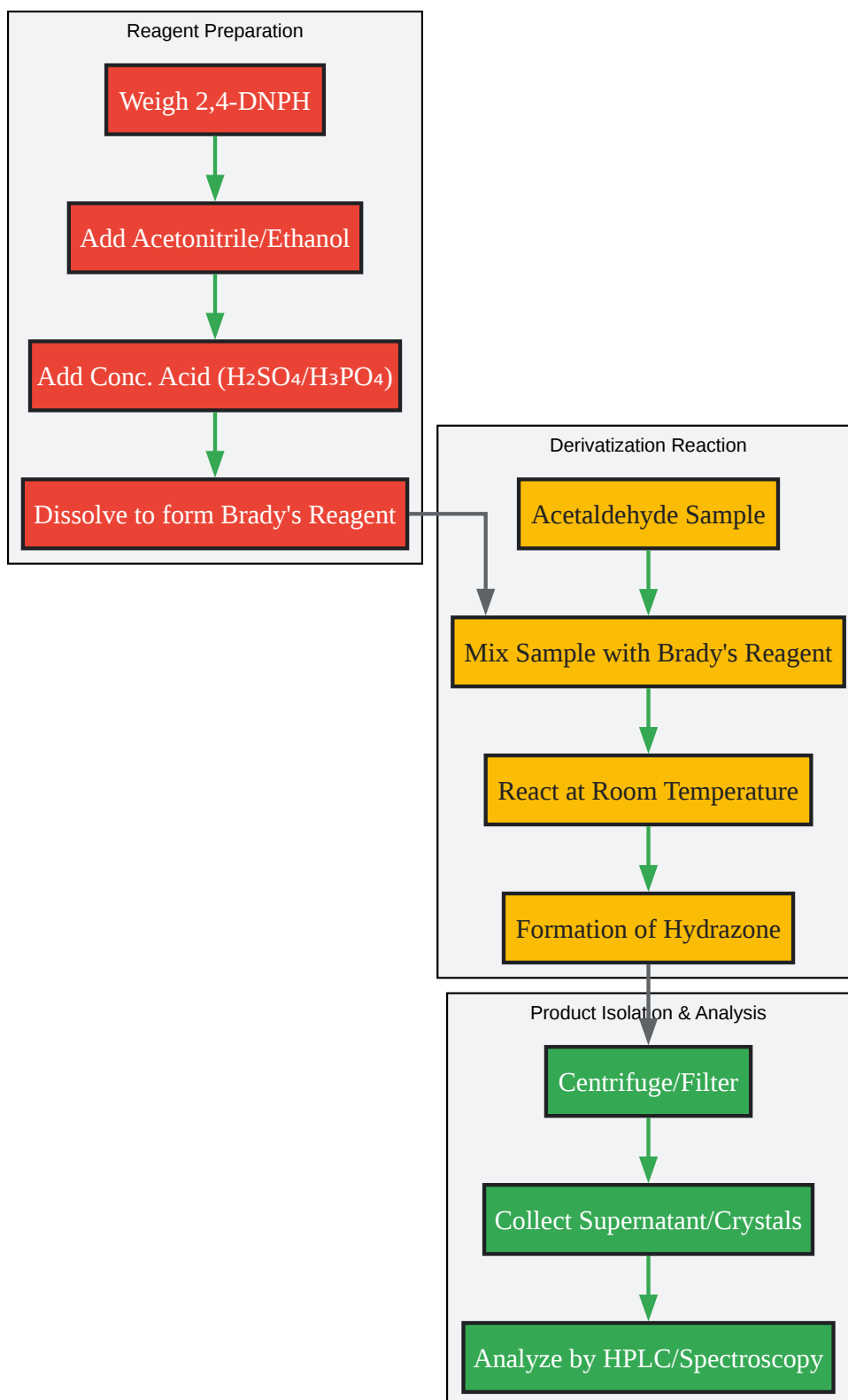
- Acetaldehyde sample (e.g., from a microbial fermentation broth)[\[6\]](#)
- Prepared 2,4-Dinitrophenylhydrazine (DNPH) reagent
- Microcentrifuge tubes
- Vortex mixer

- Centrifuge

Procedure:[6]

- Collect the acetaldehyde-containing sample. For volatile samples like fermentation broth, perform sampling and derivatization quickly to minimize evaporation.[6]
- In a microcentrifuge tube, combine the sample and the DNPH reagent. A common ratio is 1:1, for example, adding 500  $\mu$ L of the DNPH reagent to 500  $\mu$ L of the sample.[6]
- Immediately cap the tube and vortex the mixture for 10-15 seconds to ensure thorough mixing.
- Allow the reaction to proceed at room temperature. The reaction between acetaldehyde and DNPH occurs in a 1:1 stoichiometric ratio to produce the stable acetaldehyde-2,4-DNPH product.[6]
- After the reaction, centrifuge the sample to pellet any precipitate or cellular debris.
- The supernatant, containing the dissolved acetaldehyde-2,4-dinitrophenylhydrazone, can then be transferred to an HPLC vial for quantification.[6] The product is typically analyzed via HPLC or spectrophotometry due to its strong UV-Vis absorption properties.[1]

## Logical Workflow for Synthesis and Analysis



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Caption: Experimental workflow for the synthesis and analysis of Acetaldehyde 2,4-DNPH.

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